

"2,3-Diamino-6-chlorobenzonitrile" storage and handling guidelines

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **2,3-Diamino-6-chlorobenzonitrile**

Cat. No.: **B1427367**

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An In-Depth Technical Guide to the Storage and Handling of **2,3-Diamino-6-chlorobenzonitrile**

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,3-Diamino-6-chlorobenzonitrile is a substituted aromatic nitrile that serves as a valuable building block in medicinal chemistry and drug development. Its unique trifunctional structure, featuring amino, chloro, and nitrile moieties, makes it a versatile precursor for the synthesis of various heterocyclic compounds with potential therapeutic applications. However, as with any reactive chemical intermediate, a thorough understanding of its properties and associated hazards is paramount to ensure safe handling and storage, thereby protecting laboratory personnel and maintaining experimental integrity. This guide provides a comprehensive overview of the essential protocols and underlying principles for the safe management of **2,3-Diamino-6-chlorobenzonitrile** in a research and development setting.

Chemical and Physical Properties

A foundational aspect of safe handling is a clear understanding of the substance's physical and chemical characteristics. This data informs storage decisions, compatibility assessments, and appropriate emergency responses.

Property	Value	Source
CAS Number	548457-80-3	[1] [2]
Molecular Formula	C ₇ H ₆ CIN ₃	[1] [2]
Molecular Weight	167.6 g/mol	[1] [2]
Appearance	Gray to brown solid	[1]
Purity	Typically ≥95%	[2]
Predicted Boiling Point	407.3 ± 45.0 °C	[1]
Predicted Density	1.41 ± 0.1 g/cm ³	[1]
Solubility	Low solubility in water; Soluble in polar organic solvents like DMSO and DMF. [3]	
Stability	Stable under recommended storage conditions. [3]	

Hazard Identification and Analysis

2,3-Diamino-6-chlorobenzonitrile is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin contact. A thorough risk assessment must be conducted before any handling activities.

GHS Hazard Statements:[\[4\]](#)

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.

Signal Word: Warning[4]

Incompatibilities: To prevent hazardous reactions, **2,3-Diamino-6-chlorobenzonitrile** must be stored separately from:

- Strong oxidizing agents[3]
- Strong acids[3]
- Strong bases[3]

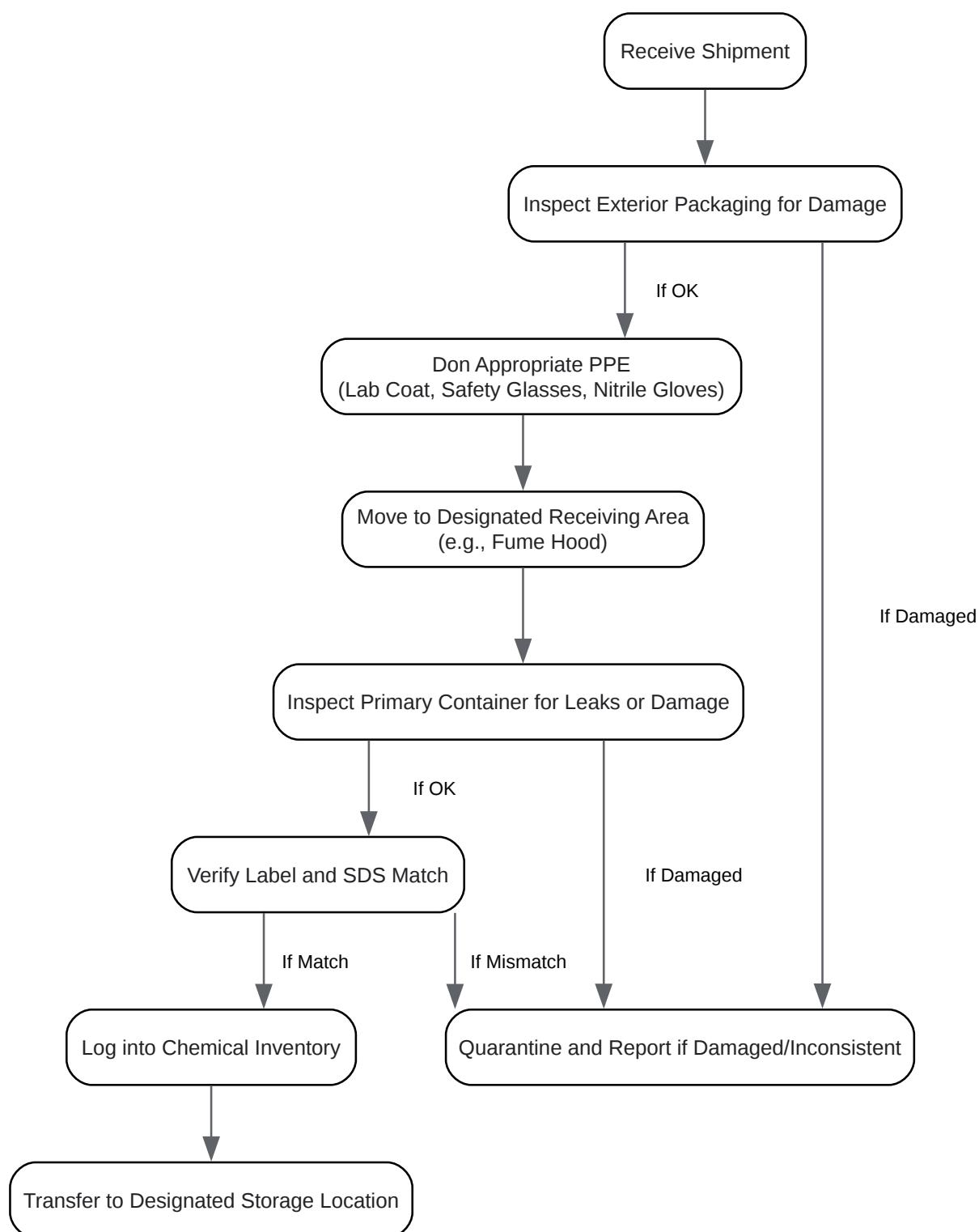
Contact with strong acids should be particularly avoided as it may liberate toxic gases.

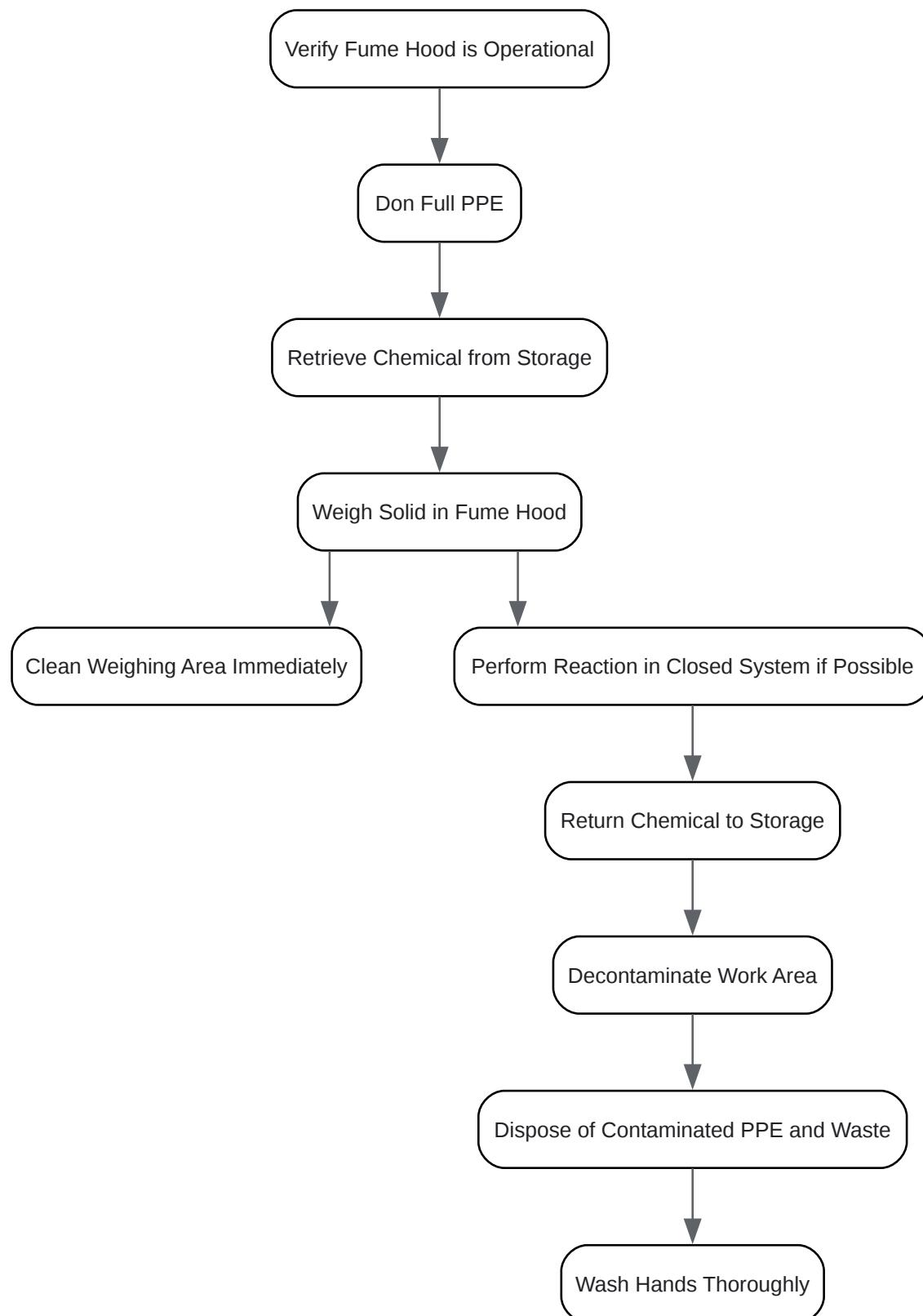
Core Directive: Storage and Handling Protocols

The following protocols are designed to mitigate the risks identified above. The causality behind each step is explained to foster a deeper understanding of the safety measures.

Receiving and Initial Inspection

Upon receipt of **2,3-Diamino-6-chlorobenzonitrile**, a systematic inspection is crucial to ensure containment has not been compromised during transit.



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- To cite this document: BenchChem. ["2,3-Diamino-6-chlorobenzonitrile" storage and handling guidelines]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1427367#2-3-diamino-6-chlorobenzonitrile-storage-and-handling-guidelines\]](https://www.benchchem.com/product/b1427367#2-3-diamino-6-chlorobenzonitrile-storage-and-handling-guidelines)

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